

An In-depth Technical Guide to Scopine Methiodide

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Compound of Interest

Compound Name: *Scopine Methiodide*

Cat. No.: *B1145704*

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Introduction

Scopine methiodide, also known as N-methylscopine iodide or methscopolamine iodide, is a quaternary ammonium derivative of scopine. Scopine is a tropane alkaloid and a primary metabolite of the well-known anticholinergic agent, scopolamine.^[1] The methylation of the tertiary amine in the scopine structure to a quaternary ammonium salt significantly alters its pharmacological properties, primarily by limiting its ability to cross the blood-brain barrier. This guide provides a comprehensive technical overview of **scopine methiodide**, including its chemical properties, synthesis, biological activity, and the experimental protocols used for its characterization.

Chemical and Physical Properties

Scopine methiodide is a salt with the following key identifiers and properties.

Property	Value
CAS Number	21662-36-2
Molecular Formula	C ₉ H ₁₆ INO ₂
Molecular Weight	297.13 g/mol
Synonyms	N-Methylscopine iodide, Methscopolamine iodide, Methscopinium Iodide

Synthesis and Characterization

While a specific, detailed protocol for the direct synthesis of **scopine methiodide** is not extensively published in peer-reviewed literature, its synthesis can be inferred from analogous reactions described in patents for the production of related compounds, such as tiotropium bromide. The fundamental reaction is the quaternization of the tertiary amine of scopine with methyl iodide.

Experimental Protocol: Synthesis of Scopine Methiodide

The following is a generalized protocol based on the quaternization of scopine esters:

- **Dissolution:** Dissolve scopine in a suitable organic solvent, such as dimethylformamide (DMF) or acetonitrile.
- **Reaction with Methyl Iodide:** Add methyl iodide to the solution. The reaction is typically carried out at room temperature or with gentle heating.
- **Stirring:** Stir the reaction mixture for a period ranging from several hours to a few days to ensure complete reaction.
- **Isolation:** The product, being a salt, will likely precipitate out of the solution. The solid can be isolated by filtration.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as a mixture of methanol and acetone.
- **Drying:** Dry the purified product under vacuum.

Characterization

The structure and purity of the synthesized **scopine methiodide** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the molecular structure and the presence of the additional methyl group.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the elemental composition.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups.

Biological Activity and Mechanism of Action

Scopine methiodide functions as a competitive antagonist of muscarinic acetylcholine receptors (mAChRs).[2][3][4] These receptors are involved in a wide range of physiological processes mediated by the parasympathetic nervous system. As a quaternary ammonium compound, **scopine methiodide** is expected to have limited permeability across the blood-brain barrier, thus exhibiting more pronounced peripheral effects compared to its tertiary amine precursor, scopolamine.[5]

The antagonism of mAChRs by **scopine methiodide** leads to the inhibition of acetylcholine-mediated signaling pathways. This can result in effects such as reduced smooth muscle contraction, decreased glandular secretions, and changes in heart rate.[6]

Signaling Pathway of Muscarinic Acetylcholine Receptor Antagonism

The following diagram illustrates the mechanism of action of **scopine methiodide** as a muscarinic receptor antagonist.

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